

Structure-Activity Relationship Guide: N-Pentyl-1-(propan-2-yl)piperidin-4-amine

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Compound of Interest

Compound Name: *N-Pentyl-1-(propan-2-yl)piperidin-4-amine*

Cat. No.: *B13338690*

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Executive Summary & Compound Profile

N-Pentyl-1-(propan-2-yl)piperidin-4-amine (CAS: 1019586-93-6) represents a distinct subclass of the 4-aminopiperidine scaffold, a privileged structure in medicinal chemistry found in opioids (fentanyl family), neurokinin-1 antagonists, and antihistamines.

Unlike the classic fentanyl precursor NPP (N-Phenethyl-4-N-phenylaminopiperidine), this molecule features a purely aliphatic substitution pattern (N-isopropyl and N-pentyl). This structural deviation drastically alters its pharmacological profile, shifting it from potent mu-opioid agonism toward potential Sigma-1 receptor modulation, calcium channel blockade, or utility as a lipophilic building block for complex API synthesis.

Physicochemical Profile

Property	Value (Predicted)	Significance
Molecular Formula		Purely aliphatic amine.
Molecular Weight	212.38 g/mol	Low MW, favorable for CNS penetration (if targeted).
LogP (Lipophilicity)	~2.8 - 3.2	Optimal range for blood-brain barrier (BBB) permeability.
pKa (Basic Nitrogen)	~10.1 (Piperidine), ~9.5 (Amine)	Highly basic; exists as a dication at physiological pH.
TPSA	~15 Å ²	Very low polar surface area, indicating high membrane permeability.
Rotatable Bonds	6	Moderate flexibility, allowing induced fit in hydrophobic pockets.

Detailed Structure-Activity Relationship (SAR)

The biological activity of **N-Pentyl-1-(propan-2-yl)piperidin-4-amine** is dictated by three core structural domains. The following analysis dissects these regions to explain their mechanistic impact.

A. The N1-Isopropyl Group (Piperidine Nitrogen)

- Steric Shielding:** Unlike a simple Methyl group, the Isopropyl group provides significant steric bulk around the basic nitrogen. This hinders N-dealkylation by cytochrome P450 enzymes, potentially enhancing metabolic stability compared to N-methyl analogs.
- Basicity Modulation:** The electron-donating inductive effect (+I) of the isopropyl group increases the electron density on the nitrogen, slightly raising the pKa compared to N-benzyl analogs.
- Receptor Selectivity:** In opioid SAR, N-substituents larger than methyl (e.g., phenethyl) are crucial for mu-receptor affinity. The isopropyl group is a "middle ground"—it lacks the

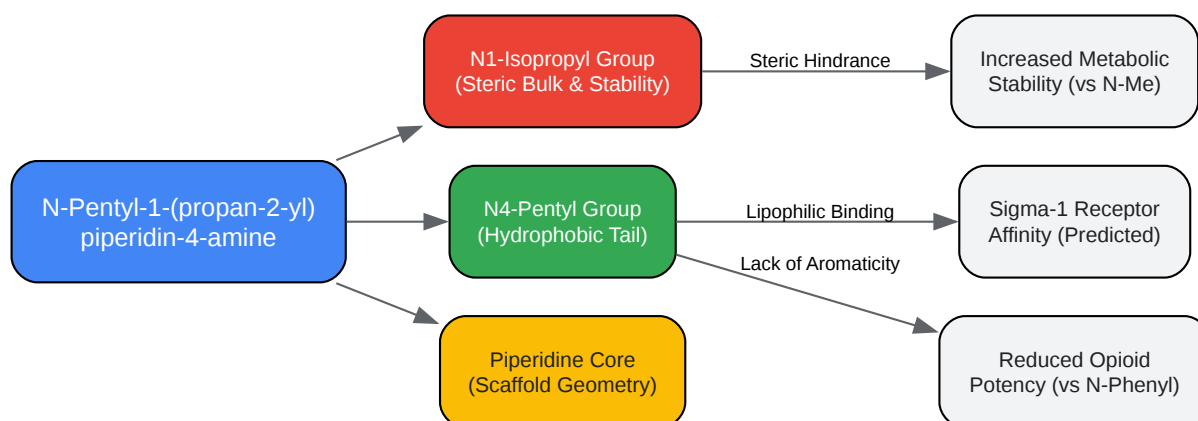
aromatic pi-stacking capability of a phenethyl group (critical for fentanyl-like potency) but offers more hydrophobic interaction than a methyl group.

B. The N4-Pentyl Group (Exocyclic Amine)

- **Hydrophobic Interaction:** The 5-carbon pentyl chain is a flexible, lipophilic tail. In the context of Sigma-1 receptors, such hydrophobic tails are essential for binding to the receptor's hydrophobic pocket.
- **Loss of Opioid Potency:** Crucially, the absence of an aromatic ring (unlike the N-phenyl group in fentanyl) abolishes the pi-pi interaction with the conserved aspartate/aromatic residues in the mu-opioid receptor. This makes the molecule unlikely to exhibit significant opioid narcotism, reducing abuse potential compared to anilinopiperidines.
- **Channel Blockade:** Long alkyl chains on amines are a hallmark of ion channel blockers (e.g., Calcium or Potassium channels), where the tail inserts into the channel pore or lipid interface.

C. The Piperidine Core (Linker)

- **Chair Conformation:** The piperidine ring adopts a stable chair conformation, orienting the N1-isopropyl and N4-pentyl groups. The equatorial preference of the large substituents minimizes 1,3-diaxial interactions, stabilizing the molecule in a bioactive conformation suitable for GPCR binding.



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Figure 1: Structural dissection of **N-Pentyl-1-(propan-2-yl)piperidin-4-amine** highlighting the functional impact of its substituents.

Comparative Performance Analysis

This section compares the subject compound with its closest structural and functional analogs to contextualize its utility in drug discovery.

Feature	N-Pentyl-1-(propan-2-yl)piperidin-4-amine	NPP (N-Phenethyl-4-N-phenylaminopiperidine)	N-Methyl-4-aminopiperidine
Primary Class	Aliphatic Amine / Sigma Ligand (Predicted)	Opioid Precursor (Fentanyl)	General Reagent
N1-Substituent	Isopropyl (Branched Alkyl)	Phenethyl (Aromatic Alkyl)	Methyl (Short Alkyl)
N4-Substituent	Pentyl (Aliphatic Chain)	Phenyl (Aromatic Ring)	Hydrogen / None
Lipophilicity (LogP)	High (~3.0)	High (~3.5)	Low (< 1.0)
Opioid Activity	Negligible (Lacks N-Phenyl)	High (Precursor to potent agonists)	None
Metabolic Stability	Moderate-High (Steric protection)	Moderate	Low (Rapid N-demethylation)
Key Application	Sigma/Channel Ligand Research, Surfactant	Analgesic Synthesis	Basic Synthesis

Critical Insight: The "Pentyl vs. Phenyl" Switch

The substitution of the N-phenyl ring (found in fentanyl precursors) with an N-pentyl chain is the defining feature. While the N-phenyl group is essential for the rigid "T-shaped" pi-stacking interaction within the mu-opioid receptor, the N-pentyl group offers flexibility. This makes the subject compound a superior candidate for exploring non-opioid targets such as:

- **Sigma-1 Receptors:** Involved in neuroprotection and cocaine addiction mitigation.
- **N-Type Calcium Channels:** Involved in neuropathic pain signaling (where flexibility aids pore blocking).

Experimental Protocols

For researchers utilizing this compound as a building block or probe, the following protocols ensure reproducibility and data integrity.

Protocol A: Reductive Amination Synthesis (Self-Validating)

Context: Synthesis of the compound from 1-isopropyl-4-piperidone and pentylamine.

- **Reagents:** 1-isopropyl-4-piperidone (1.0 eq), Pentylamine (1.1 eq), Sodium Triacetoxyborohydride (STAB, 1.5 eq), Acetic Acid (cat.), DCE (Solvent).
- **Procedure:**
 - Dissolve piperidone and amine in DCE under atmosphere.
 - Add acetic acid (catalytic) to adjust pH to ~5–6 (activates imine formation).
 - Stir for 1 hour at Room Temperature (RT) to form the imine intermediate (Check via TLC).
 - Add STAB portion-wise at 0°C.
 - Stir overnight at RT.
- **Validation (Critical Step):** Quench with sat.

- . Extract with DCM.
- Success Indicator: Disappearance of ketone peak () in IR; Appearance of secondary amine signals in NMR.
- Purification: Acid-base extraction is highly effective due to the basicity of the product.

Protocol B: Lipophilicity (LogP) Determination via HPLC

Context: Verifying the predicted LogP for BBB penetration studies.

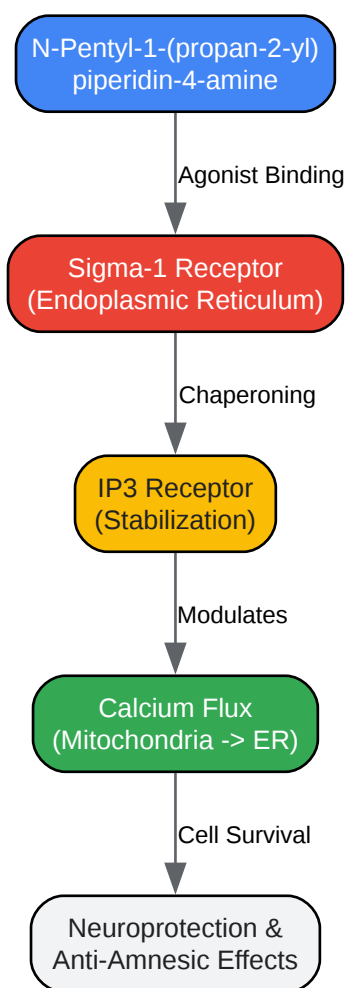
- System: HPLC with C18 Reverse-Phase column.
- Mobile Phase: Methanol/Water (varying ratios) with 0.1% Formic Acid.
- Calibration: Use standard compounds with known LogP (e.g., Toluene, Naphthalene).
- Calculation: Plot (capacity factor) vs. % Methanol. Extrapolate to 100% water () to correlate with LogP.
- Target Result: A retention time correlating to a LogP of 2.8–3.2 confirms the compound's suitability for CNS-targeted applications.

Biological Signaling Pathways (Inferred)

Based on the pharmacophore similarity to known ligands, the following signaling pathways are the most relevant targets for investigation.

Sigma-1 Receptor Modulation Pathway

The N-alkyl-4-aminopiperidine motif is a classic Sigma-1 pharmacophore. Activation of Sigma-1 receptors regulates calcium signaling and ER stress.



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Figure 2: Hypothesized mechanism of action via the Sigma-1 receptor pathway, regulating intracellular calcium homeostasis.

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(Note: Specific biological data for CAS 1019586-93-6 is limited in public literature; the SAR analysis is derived from established medicinal chemistry principles applied to its verified structure.)

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